

Protocol for Cycloxydim Efficacy Trials in Greenhouses

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Compound of Interest

Compound Name: Cycloxydim

Cat. No.: B8784830

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Application Note & Protocol: AR-2025-011

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Introduction

Cycloxydim is a selective, post-emergence herbicide belonging to the cyclohexanedione family.[1] It is effective for the control of annual and perennial grass weeds in a variety of broadleaf crops.[1][2] Its mode of action is the inhibition of the acetyl-CoA carboxylase (ACCase) enzyme, which is crucial for fatty acid biosynthesis in grasses.[3][4] This inhibition leads to a cessation of cell division and ultimately, the death of susceptible grass species.[1] This document provides a detailed protocol for conducting efficacy trials of **cycloxydim** in a controlled greenhouse environment to determine its effects on target grass weed species.

Objective

To establish a standardized greenhouse protocol for evaluating the efficacy of **cycloxydim** on common grass weeds. This protocol outlines procedures for plant cultivation, herbicide preparation and application, data collection, and analysis to ensure reproducible and comparable results.

Materials and Reagents

Plant Materials

- Seeds of target grass weed species (e.g., *Avena fatua* (wild oat), *Lolium rigidum* (rigid ryegrass), *Echinochloa crus-galli* (barnyardgrass)).
- Potting mix: A standardized commercial potting mix or a custom blend (e.g., 2:1:1 of soil, sand, and peat moss).
- Pots: 10-15 cm diameter plastic pots with drainage holes.

Chemicals and Reagents

- **Cycloxydim** (analytical or commercial grade).
- Adjuvant: A crop oil concentrate (COC) or methylated seed oil (MSO) is recommended to enhance efficacy.
- Distilled or deionized water.
- Fertilizer: A balanced liquid fertilizer.

Equipment

- Controlled environment greenhouse or growth chamber.
- Automated track sprayer or hand-held sprayer with a flat-fan nozzle.
- Analytical balance.
- Volumetric flasks and pipettes.
- Drying oven.
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat.

Experimental Protocols

Plant Preparation and Growth

- Fill pots with the selected potting mix, leaving approximately 2 cm of headspace.

- Sow 5-10 seeds of the target weed species per pot and cover with a thin layer of potting mix (approximately 0.5 cm).
- Water the pots thoroughly and place them in a greenhouse under the conditions specified in Table 1.
- After emergence, thin the seedlings to a uniform number per pot (e.g., 3-5 plants).
- Allow the plants to grow to the 2-4 leaf stage before herbicide application.
- Fertilize the plants once a week with a balanced liquid fertilizer according to the manufacturer's instructions.

Table 1: Recommended Greenhouse Environmental Conditions

Parameter	Recommended Range
Temperature	20-28°C (Day), 15-22°C (Night)
Relative Humidity	50-70%
Photoperiod	14-16 hours of light
Light Intensity	400-600 $\mu\text{mol}/\text{m}^2/\text{s}$

Herbicide Preparation and Application

- Stock Solution Preparation: Prepare a stock solution of **cycloxydim** in a suitable solvent if using an analytical grade compound. For commercial formulations, follow the manufacturer's dilution instructions.
- Working Solution Preparation: Prepare a series of working solutions with varying concentrations of **cycloxydim** to establish a dose-response curve. Recommended concentrations for greenhouse trials are provided in Table 2. Include a crop oil concentrate or methylated seed oil adjuvant at a concentration of 1% v/v to all herbicide solutions.
- Application:
 - Calibrate the sprayer to deliver a consistent volume (e.g., 200-400 L/ha).

- Apply the herbicide solutions to the plants at the 2-4 leaf stage.
- Include a negative control group (sprayed with water and adjuvant only) and a positive control (a commercial standard herbicide, if applicable).
- Ensure uniform spray coverage.

Table 2: Suggested **Cycloxydim** Dose Range for Greenhouse Efficacy Trials

Target Weed Species	Suggested Dose Range (g a.i./ha)
Avena fatua	10, 20, 40, 80, 160, 320
Lolium rigidum	15, 30, 60, 120, 240, 480
Echinochloa crus-galli	25, 50, 100, 200, 400, 800

Note: These are suggested ranges and may need to be adjusted based on the specific susceptibility of the weed biotype being tested.

Data Collection and Analysis

- Visual Efficacy Assessment:
 - Visually assess the percentage of weed control at 7, 14, and 21 days after treatment (DAT).
 - Use a 0-100% scale, where 0% represents no effect and 100% represents complete plant death, as detailed in Table 3.

Table 3: Visual Assessment Scale for Herbicide Efficacy

% Control	Description of Injury Symptoms
0	No visible effect.
1-10	Very slight stunting or discoloration.
11-25	Slight stunting, chlorosis, or necrosis.
26-50	Moderate stunting, significant chlorosis, and some necrosis.
51-75	Severe stunting, widespread chlorosis and necrosis.
76-90	Plants are dying, severe necrosis.
91-99	Only a few surviving plants with minimal green tissue.
100	Complete death of all plants.

- Biomass Measurement:
 - At 21 DAT, harvest the above-ground plant material from each pot.
 - Place the harvested biomass into labeled paper bags.
 - Dry the samples in a drying oven at 70°C for at least 48 hours, or until a constant weight is achieved.
 - Measure the dry weight of each sample using an analytical balance.
 - Calculate the percent biomass reduction relative to the untreated control.
- Statistical Analysis:
 - Analyze the data using an appropriate statistical method, such as Analysis of Variance (ANOVA), followed by a means separation test (e.g., Tukey's HSD) to determine significant differences between treatments.

- For dose-response studies, calculate the effective dose required to cause 50% inhibition (ED50) using a non-linear regression model.

Data Presentation

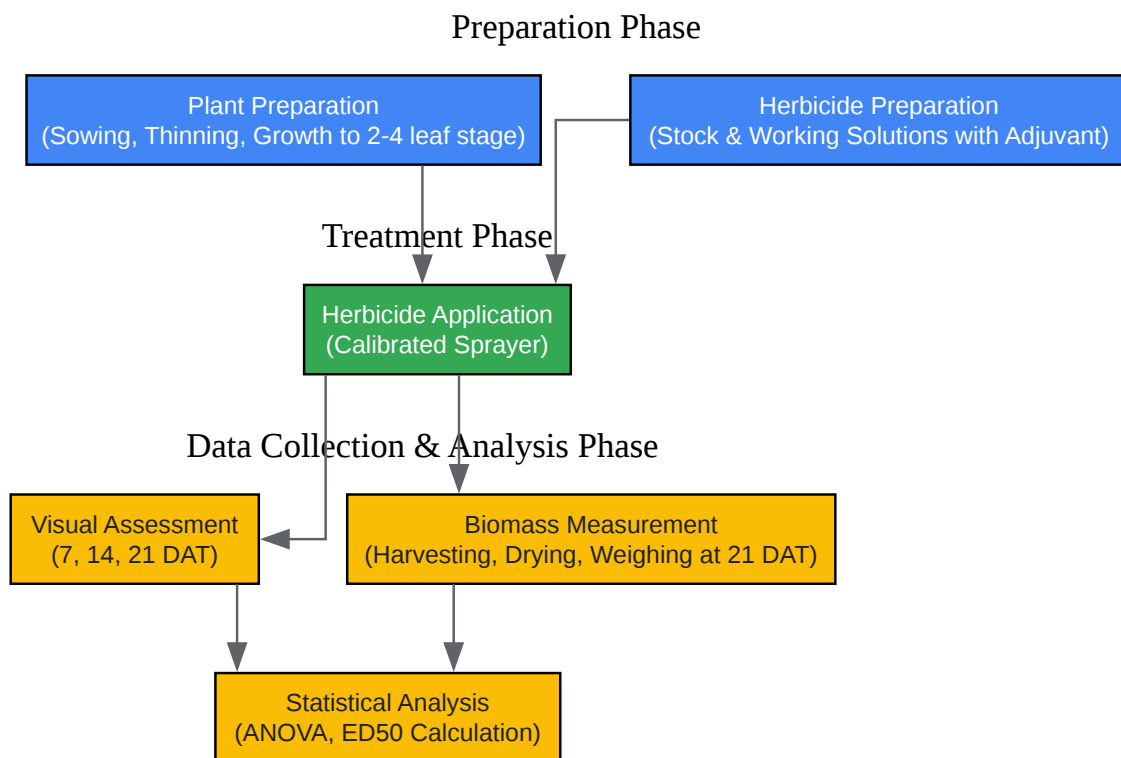
Table 4: Example of Visual Efficacy Data Summary

Treatment (g a.i./ha)	7 DAT (% Control)	14 DAT (% Control)	21 DAT (% Control)
0 (Control)	0	0	0
Cycloxydim @ 25	30	55	70
Cycloxydim @ 50	50	75	90
Cycloxydim @ 100	70	90	98
Cycloxydim @ 200	85	98	100

Table 5: Example of Biomass Reduction Data Summary

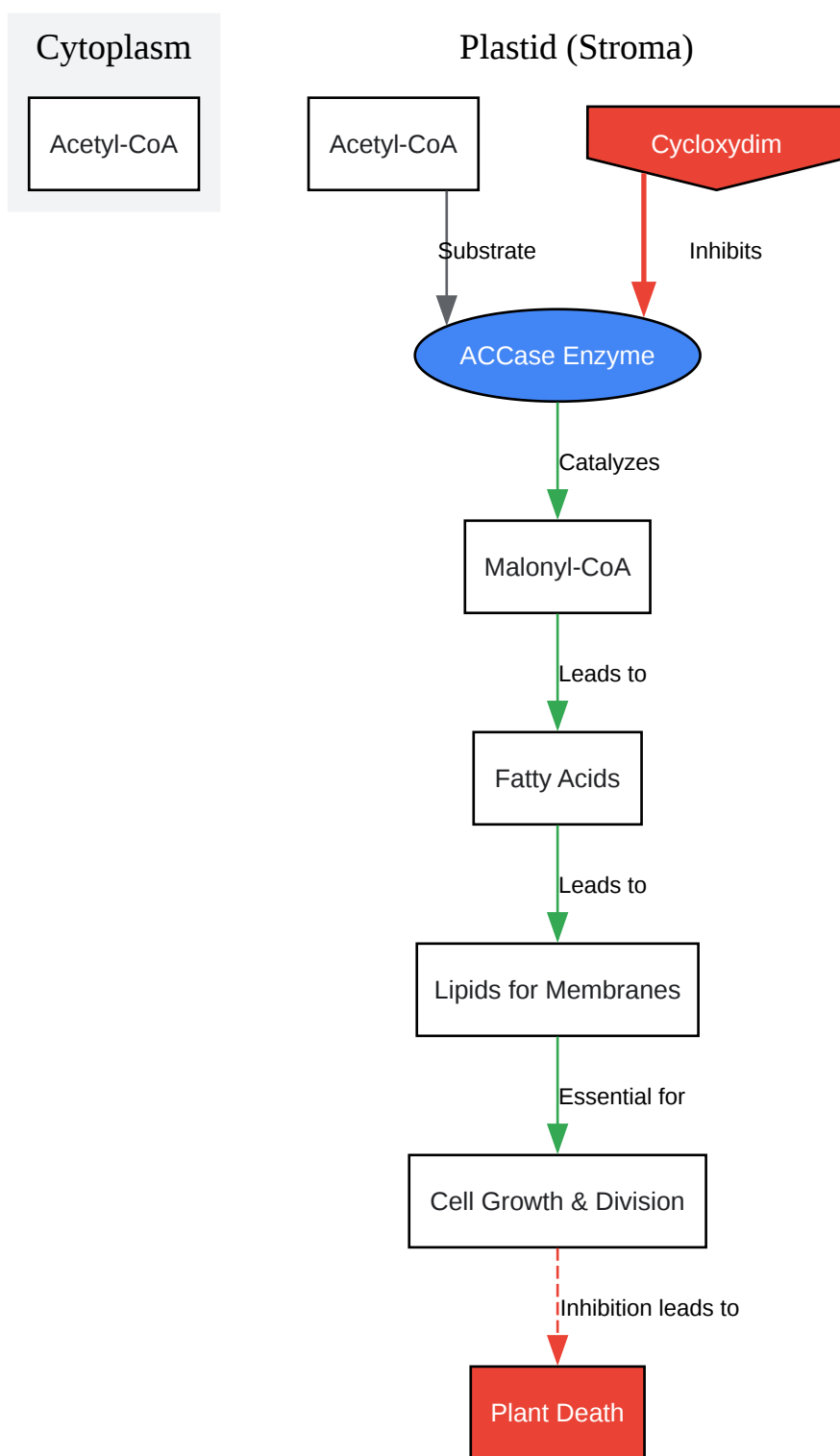
Treatment (g a.i./ha)	Mean Dry Biomass (g)	% Biomass Reduction
0 (Control)	5.2	0
Cycloxydim @ 25	2.1	59.6
Cycloxydim @ 50	1.0	80.8
Cycloxydim @ 100	0.2	96.2
Cycloxydim @ 200	0.0	100

Visualizations



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Caption: Experimental workflow for greenhouse efficacy trials of **cycloxydim**.



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Caption: Simplified signaling pathway of **cycloxydim**'s mode of action.

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